

# Physical properties of tert-Butyl bromoacetate

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## Compound of Interest

Compound Name: *tert-Butyl bromoacetate*

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An In-depth Technical Guide to the Physical Properties of **tert-Butyl bromoacetate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the core physical properties of **tert-Butyl bromoacetate**. All quantitative data is summarized in a structured table for ease of comparison. Detailed methodologies for key experimental determinations are provided, and a logical workflow for property analysis is visualized using Graphviz, adhering to specified diagrammatic standards.

## Overview of tert-Butyl bromoacetate

**Tert-Butyl bromoacetate** (CAS No: 5292-43-3) is a halogenated t-butyl acetate derivative commonly utilized as an alkylating agent in organic synthesis.[1] It serves as a crucial intermediate in the production of pharmaceuticals, agrochemicals, and dyes.[2][3] Notably, it is employed in the synthesis of collagenase inhibitors and N-substituted oligoglycines (peptoids).[1][3] The compound is a lachrymator and requires careful handling in a well-ventilated area.[4][5]

## Physical and Chemical Properties

The fundamental physical and chemical properties of **tert-Butyl bromoacetate** are summarized below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> BrO <sub>2</sub> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	195.05 g/mol <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	Colorless to slightly yellow transparent liquid <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Odor	Pungent <a href="#">[2]</a> <a href="#">[8]</a>
Density	1.321 g/mL at 25 °C to 1.33 g/mL <a href="#">[2]</a>
Boiling Point	50 °C at 10 mmHg <a href="#">[4]</a> <a href="#">[9]</a> 175 °C <a href="#">[2]</a>
Melting Point	44-47 °C <a href="#">[4]</a> <a href="#">[9]</a>
Flash Point	49 °C (120.2 °F) - closed cup <a href="#">[1]</a> <a href="#">[2]</a>
Refractive Index	n <sub>20</sub> /D 1.445 <a href="#">[2]</a> <a href="#">[4]</a> 1.444-1.446 (20°C, 589 nm) <a href="#">[1]</a> <a href="#">[6]</a>
Solubility	Miscible with ethanol, chloroform, and ethyl acetate. Immiscible with water. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Vapor Pressure	2.0±0.3 mmHg at 25°C (Predicted) <a href="#">[9]</a>
Stability	Stable at room temperature in closed containers under normal storage conditions. <a href="#">[1]</a> Hygroscopic. <a href="#">[2]</a>
Incompatibilities	Strong oxidizing agents and strong bases. <a href="#">[2]</a>

## Experimental Protocols for Property Determination

The following sections detail standard laboratory procedures for determining the key physical properties of liquid compounds like **tert-Butyl bromoacetate**.

### Determination of Density

The density of a liquid is determined by measuring the mass of a known volume of the substance.[\[10\]](#)

#### Apparatus:

- Electronic balance
- Graduated cylinder or pycnometer (density bottle) for higher accuracy
- Thermometer

#### Methodology:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer.[\[11\]](#)[\[12\]](#)
- Add a specific volume of **tert-Butyl bromoacetate** to the measuring vessel. For a graduated cylinder, this might be 20-25 mL; for a pycnometer, it would be filled completely.[\[12\]](#)
- Record the volume of the liquid accurately, reading from the bottom of the meniscus if using a graduated cylinder.[\[10\]](#)
- Measure and record the combined mass of the vessel and the liquid.[\[12\]](#)
- The mass of the liquid is calculated by subtracting the mass of the empty vessel from the combined mass.[\[11\]](#)
- Density is then calculated using the formula:  $\rho = m / V$ , where  $\rho$  is density,  $m$  is mass, and  $V$  is volume.[\[10\]](#)
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.

## Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[\[13\]](#) The Thiele tube method is a common and efficient technique for this determination using a small sample size.[\[14\]](#)

#### Apparatus:

- Thiele tube

- Thermometer
- Small test tube (fusion tube)
- Capillary tube, sealed at one end
- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating bath liquid

Methodology:

- Fill the small test tube to about half-full with **tert-Butyl bromoacetate**.[\[14\]](#)
- Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.[\[13\]](#)[\[14\]](#)
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[13\]](#)
- Place the thermometer and attached tube into the Thiele tube, which is filled with mineral oil to a level above the side arm.[\[13\]](#)[\[14\]](#)
- Gently heat the side arm of the Thiele tube.[\[13\]](#) Convection currents will ensure uniform temperature distribution.
- As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.
- Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.[\[14\]](#)
- Remove the heat source and allow the apparatus to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[13\]](#)[\[14\]](#) Record this temperature.
- The barometric pressure should also be recorded as boiling point varies with pressure.[\[15\]](#)

## Determination of Melting Point

For substances like **tert-Butyl bromoacetate** that can exist as a solid near room temperature, determining the melting point is a key indicator of purity.[\[16\]](#)

Apparatus:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp, or Fisher-Johns)[\[17\]](#)[\[18\]](#)
- Capillary tubes, sealed at one end
- The solid sample, finely powdered

Methodology:

- Load a small amount of the finely powdered **tert-Butyl bromoacetate** into the open end of a capillary tube. The sample should be compacted to a height of about 2-3 mm at the bottom.  
[\[18\]](#)
- Place the capillary tube into the heating block of the melting point apparatus.[\[17\]](#)
- Set the apparatus to heat rapidly to a temperature just below the expected melting point (e.g., 44-47 °C).[\[17\]](#)
- Then, reduce the heating rate to about 1-2 °C per minute to allow for accurate observation.  
[\[17\]](#)
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely melted into a clear liquid (the end of the melting range).[\[16\]](#)
- A pure substance will have a sharp melting point range of 0.5-1.0°C.[\[16\]](#)

## Determination of Refractive Index

The refractive index is a fundamental property that measures how light propagates through a substance. It is commonly determined using a refractometer.

Apparatus:

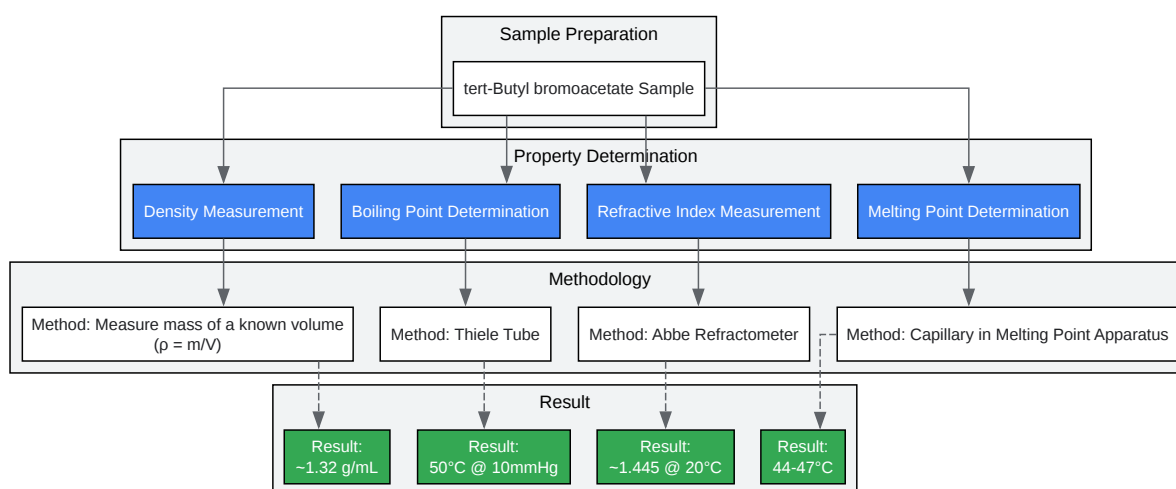
- Abbe refractometer
- Dropper or pipette
- Light source (often built into the refractometer)
- Constant temperature water bath (for precise measurements)

Methodology:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.
- Using a dropper, place a few drops of **tert-Butyl bromoacetate** onto the surface of the measuring prism.
- Close the prism assembly. The liquid should spread evenly to form a thin film.
- Allow the sample to reach thermal equilibrium with the prisms, which are often connected to a constant temperature water bath set to 20°C.
- Look through the eyepiece and adjust the light source and mirror to achieve optimal illumination of the crosshairs.
- Turn the coarse and fine adjustment knobs until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- If a color fringe is visible, adjust the compensator dial until the boundary line is sharp and achromatic.
- Read the refractive index value from the scale.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of determining the physical properties of a liquid chemical sample like **tert-Butyl bromoacetate**.



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Caption: Workflow for determining the physical properties of **tert-Butyl bromoacetate**.

## Stability and Handling

**Stability:** **tert-Butyl bromoacetate** is stable under normal storage and handling conditions at room temperature when kept in a sealed container.[1] The compound is hygroscopic and should be protected from moisture.[2] Recommended storage is in a cool, ventilated environment, often between 0-6°C.[1][5]

**Handling and Hazards:**

- Lachrymator: The primary hazard is its lachrymatory effect, causing severe eye irritation and tearing.[5]
- Corrosive: It can cause chemical burns to the skin and, if ingested, to the oral cavity and gastrointestinal tract.[19]
- Flammable: The liquid and its vapor are flammable.[19]
- Personal Protective Equipment (PPE): When handling, chemical-resistant gloves, safety goggles or a face shield, and a laboratory coat are essential.[5] All work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors.[4][5]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.[2]

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- To cite this document: BenchChem. [Physical properties of tert-Butyl bromoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143388#physical-properties-of-tert-butyl-bromoacetate]

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